

Essential Safety and Logistical Information for Handling HJC0152

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Compound of Interest

Compound Name: HJC0152

Cat. No.: B10775985

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling and disposal of **HJC0152**, a potent and orally bioavailable STAT3 inhibitor. Adherence to these procedures is critical for ensuring laboratory safety and maintaining experimental integrity. This guide is intended to supplement, not replace, a thorough review of the official Safety Data Sheet (SDS) provided by the manufacturer.

Summary of Key Safety Data

Due to the absence of a publicly available Safety Data Sheet (SDS) in the immediate search results, a comprehensive summary of quantitative safety data is not possible. It is imperative to obtain the SDS from your supplier for specific GHS classifications, hazard statements, and detailed toxicological information before handling **HJC0152**. General safety parameters for a chemical of this nature are provided below for illustrative purposes.

Parameter	Information	Source
Chemical Name	2-(2-Amino-ethoxy)-5-chloro-N-(2-chloro-4-nitrophenyl)benzamide Hydrochloride	Chemgood
Molecular Formula	C15H14Cl3N3O4	Chemgood
Molecular Weight	406.64 g/mol	Chemgood
Appearance	Solid powder	Chemgood
Solubility	Soluble in DMSO.[1] Insoluble in water and ethanol.	Chemgood, AdooQ BioScience
Storage	Store lyophilized at -20°C, keep desiccated. In solution, store at -20°C and use within 1 month to prevent loss of potency. Aliquot to avoid multiple freeze/thaw cycles.	AdooQ BioScience

Personal Protective Equipment (PPE)

Standard laboratory PPE is required at all times when handling **HJC0152** to minimize exposure risk.

- Lab Coat: A properly fitting, buttoned lab coat should be worn to protect from spills.
- Gloves: Chemical-resistant gloves are mandatory. Ensure gloves are compatible with the solvents being used (e.g., DMSO).
- Eye Protection: Safety glasses or goggles must be worn to protect the eyes from splashes.
- Respiratory Protection: If handling the powder outside of a certified chemical fume hood, a properly fitted respirator is recommended to prevent inhalation.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the essential steps for safely handling **HJC0152** in a laboratory setting.

- Preparation and Planning:
 - Obtain and thoroughly review the Safety Data Sheet (SDS) for **HJC0152** from the supplier.
 - Ensure all necessary PPE is available and in good condition.
 - Prepare the workspace in a well-ventilated area, preferably within a certified chemical fume hood.
 - Have a chemical spill kit readily accessible.
- Reconstitution and Aliquoting:
 - If working with the lyophilized powder, carefully weigh the required amount in a chemical fume hood to avoid generating dust.
 - Dissolve **HJC0152** in a suitable solvent, such as DMSO, as specified in your experimental protocol.^[1]
 - If preparing a stock solution, aliquot it into smaller, single-use volumes to minimize freeze-thaw cycles and potential degradation.
- Experimental Use:
 - When adding **HJC0152** to cell cultures or administering it to animal models, do so with care to avoid splashes or aerosols.
 - Clearly label all tubes, plates, and cages containing **HJC0152**.
- Decontamination:
 - Wipe down all work surfaces with an appropriate disinfectant after handling is complete.
 - Decontaminate any equipment that has come into contact with **HJC0152** according to your institution's guidelines.

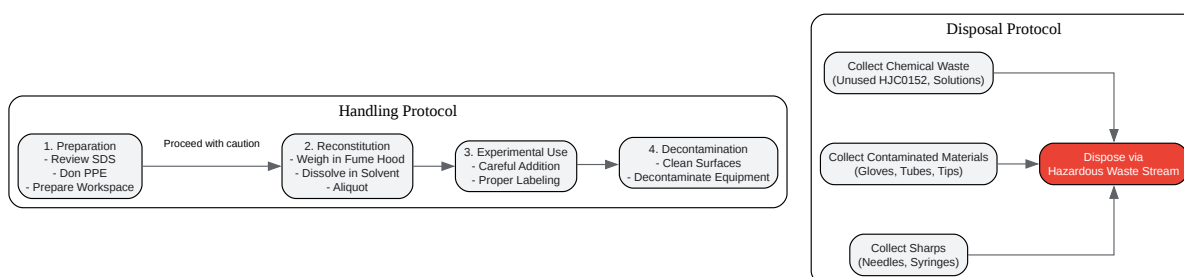
Disposal Plan

Proper disposal of **HJC0152** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Chemical Waste:** All solutions and unused portions of **HJC0152** must be disposed of as chemical waste in accordance with local, state, and federal regulations. Do not pour down the drain.
- **Contaminated Materials:** All disposable items that have come into contact with **HJC0152**, such as pipette tips, tubes, and gloves, should be collected in a designated hazardous waste container.
- **Sharps:** Needles and syringes used for injections must be disposed of in a designated sharps container.

Visual Workflow for Handling and Disposal

The following diagram illustrates the key steps in the safe handling and disposal of **HJC0152**.

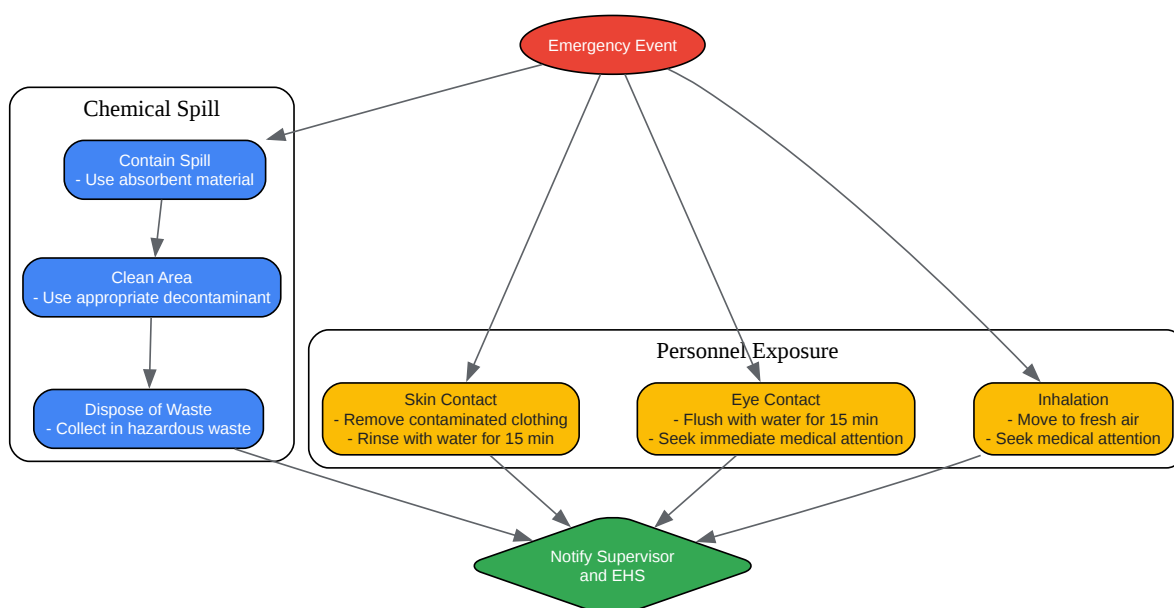


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Caption: Workflow for the safe handling and disposal of **HJC0152**.

Emergency Procedures Signaling Pathway

This diagram outlines the immediate actions to take in case of an emergency involving **HJC0152**.



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Caption: Immediate actions for **HJC0152**-related emergencies.

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References

- 1. selleckchem.com [selleckchem.com]
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